

Personal protective equipment for handling Lefleuganan

Author: BenchChem Technical Support Team. Date: December 2025



Essential Safety and Handling Guide for Leflunomide

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of Leflunomide in a laboratory setting. Adherence to these procedural guidelines is essential for ensuring personal safety and proper disposal.

Leflunomide is an immunosuppressive drug used in the treatment of rheumatoid and psoriatic arthritis.[1] In a laboratory context, it is vital to handle this compound with care due to its potential hazards, including hepatotoxicity and fetal harm.[2][3]

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is the first line of defense against exposure. The required PPE varies depending on the form of Leflunomide being handled.

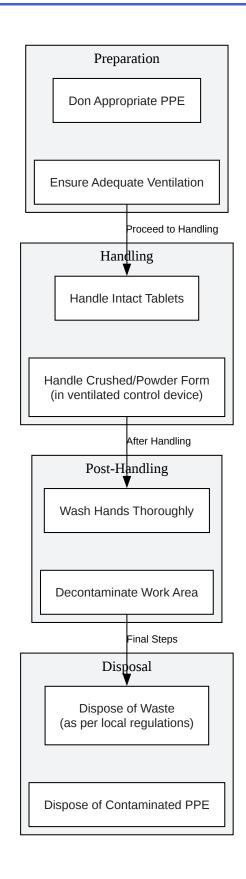


Task	Required Personal Protective Equipment
Handling Intact Tablets	- Suitable protective gloves (e.g., nitrile)
Handling Crushed or Broken Tablets (or powder form)	- Double gloves are recommended[2] Safety glasses or goggles to protect from dust exposure[2] Approved respiratory protection (e.g., half-facepiece air-purifying respirator with a combination particulate/organic vapor cartridge for quantities less than 1 kg)[4] Full protective suit with a hood or disposable/washable coveralls[4].
Cleaning Spills	- Eye protection, respiratory protective equipment, and suitable protective clothing should be worn if significant dust is generated[2].

Safe Handling and Operational Plan

A systematic approach to handling Leflunomide minimizes risks. The following workflow outlines the key steps from preparation to disposal.





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Safe handling workflow for Leflunomide.



Procedural Steps:

- Preparation:
 - Always wear the appropriate PPE as outlined in the table above before handling Leflunomide.
 - Work in a well-ventilated area. For handling crushed tablets or the powder form, a
 ventilated control device such as a chemical fume hood is recommended.[2][4]
- · Handling:
 - Avoid creating dust if tablets are crushed or broken.[2]
 - Do not get the substance in your eyes or on your skin.[2]
 - After handling, wash your hands and any exposed skin thoroughly.[2]
- Storage:
 - Keep the container tightly closed and protect it from light.[2]
 - Store in a cool, well-ventilated area.[2]

Accidental Release and Exposure Plan

In the event of a spill or exposure, immediate action is critical.



Incident	Immediate Action
Spill of Powder	1. Evacuate and keep people away from the spill area.2. Wear appropriate PPE, including respiratory protection.3. Moisten any dust with water before collection with a shovel or broom to minimize airborne particles[2].4. Vacuum or scoop up the material and place it in a suitable, labeled container for disposal[2].
Skin Contact	1. Immediately flush the skin with plenty of water.2. Remove contaminated clothing and shoes.3. Seek medical attention if irritation develops and persists[2].
Eye Contact	1. Immediately flush eyes with plenty of water for at least 15 minutes.2. Remove contact lenses if present and easy to do.3. Get medical attention[2].
Inhalation	1. Move the individual to fresh air.2. If breathing is difficult, trained personnel should administer oxygen.3. Seek medical attention[2].
Ingestion	1. Do NOT induce vomiting.2. Rinse mouth with water.3. Immediately call a poison center or seek medical attention[2].

Disposal Plan

Proper disposal of Leflunomide and contaminated materials is essential to prevent environmental contamination and accidental exposure.

General Guidance for Unused Medicines:

While specific institutional guidelines should always be followed, the U.S. Food and Drug Administration (FDA) provides general recommendations for the disposal of unused medicines if a take-back program is not available:







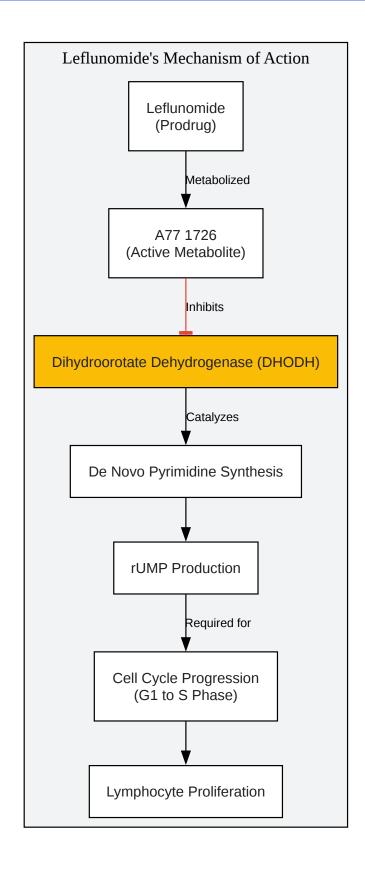
- Do not flush unless specifically instructed to do so.
- Mix the medicine (do not crush tablets or capsules) with an unpalatable substance such as dirt, cat litter, or used coffee grounds.[5][6]
- Place the mixture in a sealed container like a resealable plastic bag.[5][6]
- Throw away the container in your household trash.
- Scratch out all personal information on the prescription label of the empty container to protect your privacy.[5][6]

For laboratory waste, always follow your institution's hazardous waste disposal procedures. Leflunomide is classified as a toxic solid, organic, n.o.s. for transport.[7]

Mechanism of Action

Leflunomide is an immunomodulatory drug that works by inhibiting the mitochondrial enzyme dihydroorotate dehydrogenase (DHODH).[8][9] This enzyme is crucial for the de novo synthesis of pyrimidine ribonucleotide uridine monophosphate (rUMP), a necessary component for DNA and RNA synthesis.[8][10] By blocking DHODH, Leflunomide's active metabolite, A77 1726 (teriflunomide), halts the proliferation of rapidly dividing cells, particularly activated lymphocytes, at the G1 phase of the cell cycle.[11][12]





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Inhibition of DHODH by Leflunomide's active metabolite.

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